

Proper Disposal Procedures: 2-[3-(2-Chloro-ethoxy)-propyl]-6-methyl-pyridine

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Compound of Interest

Compound Name: 2-[3-(2-Chloro-ethoxy)-propyl]-6-methyl-pyridine

CAS No.: 331717-49-8

Cat. No.: B3336627

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Part 1: Executive Summary & Classification

Immediate Action Required: Treat **2-[3-(2-Chloro-ethoxy)-propyl]-6-methyl-pyridine** (CAS: 331717-49-8) as a High-Hazard Halogenated Organic. Due to the presence of a chloro-alkoxy side chain, this compound possesses structural alerts for alkylating activity (potential mutagenicity) and aquatic toxicity.

Disposal Classification:

- Waste Stream: Halogenated Organic Waste (Segregated).
- Disposal Method: High-Temperature Rotary Kiln Incineration (>1100°C) with secondary combustion chamber.
- Prohibited: Do NOT dispose of down drains, in trash, or mix with non-halogenated solvents.

Part 2: Chemical Profile & Hazard Identification[1][2] [3][4]

Understanding the why behind the safety protocols is critical for compliance. This molecule combines a pyridine core with a reactive chloro-ether tail.

Physicochemical Data

Property	Specification	Operational Implication
CAS Number	331717-49-8	Use for waste manifesting and inventory tracking.
Molecular Formula	C ₁₁ H ₁₆ ClNO	Contains Chlorine; requires halogenated waste stream.
Molecular Weight	213.70 g/mol	N/A
Physical State	Liquid/Oil (typically)	High mobility in spill scenarios; requires secondary containment.
Solubility	Organic Solvents (DCM, MeOH)	Compatible with standard halogenated waste solvents.

Structural Hazard Analysis (Causality)

- Chloro-ethoxy Moiety:** The Cl-CH₂-CH₂-O- group acts as a potential alkylating agent. In biological systems, this can lead to DNA alkylation. Protocol: Handle as a potential mutagen/carcinogen.
- Pyridine Ring:** Contributes to combustibility and potential neurotoxicity/hepatotoxicity. Protocol: Avoid inhalation; use rated fume hoods.
- Halogen Content:** Burning this compound at low temperatures can generate dioxins or hydrochloric acid mist. Protocol: Must be sent to a facility equipped with acid gas scrubbers.

Part 3: Pre-Disposal Stabilization & Segregation

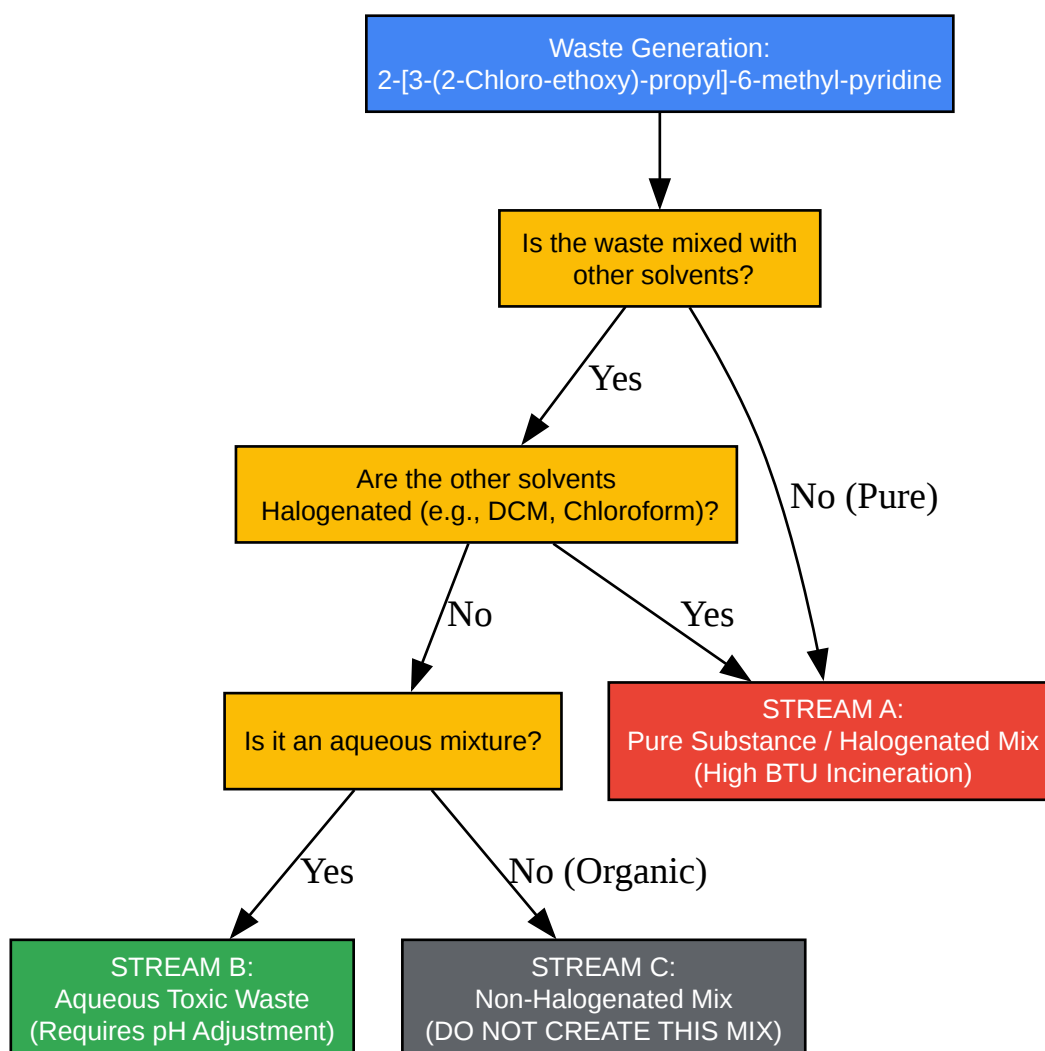
This phase ensures the waste is stable during storage and transport. This is a self-validating system: if the segregation is incorrect, the waste stream analysis will fail, leading to rejection by the disposal facility.

Segregation Logic

DO NOT MIX WITH:

- Strong Oxidizers (e.g., Nitric Acid, Peroxides): Risk of exothermic reaction and toxic N-oxide fume generation.
- Strong Bases (e.g., NaOH): Can trigger elimination reactions on the chloro-ethyl side chain, generating vinyl ethers (volatile/unstable).
- Non-Halogenated Solvents: Mixing downgrades the entire container to "Halogenated," increasing disposal costs significantly.

Decision Tree: Waste Stream Selection



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Figure 1: Logic flow for determining the correct waste stream. The objective is to route the material to Stream A.

Part 4: Step-by-Step Disposal Protocol

Phase 1: Packaging

- Primary Container: Use a screw-top amber glass vial or high-density polyethylene (HDPE) bottle.
 - Why: Amber glass protects from photodegradation; HDPE is resistant to pyridine derivatives.

- Labeling: Affix a hazardous waste label immediately.
 - Constituents: "2-[3-(2-Chloro-ethoxy)-propyl]-6-methyl-pyridine"^[1]
 - Hazard Checkboxes: [x] Toxic, [x] Irritant, [x] Halogenated.
- Secondary Containment: Place the primary container inside a sealable plastic bag (Ziploc type) or a larger plastic jar with vermiculite absorbent.

Phase 2: Waste Accumulation

- Transfer the sealed vessel to the Satellite Accumulation Area (SAA).
- Log the addition in the SAA inventory sheet.
- Storage Limit: Do not exceed 90 days (or local regulatory limit) in the SAA.

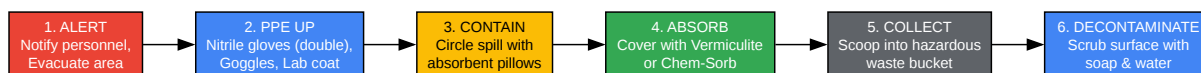
Phase 3: Final Disposal (Vendor Handoff)

- Manifesting: List under RCRA code D022 (if chloroform is present as solvent) or general Halogenated Organic Waste.
- Destruction Method: Specify Incineration on the waste profile.
 - Mechanism:^[2] The facility will inject the waste into a rotary kiln at >1100°C. The chlorine atoms are converted to HCl, which is captured by a caustic scrubber system, preventing environmental release.

Part 5: Emergency Contingencies

Spill Response Workflow

Scenario: 100 mL spill on laboratory floor.



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Figure 2: Immediate response protocol for laboratory spills.

Exposure First Aid

- Skin Contact: Wash immediately with soap and water for 15 minutes. The lipophilic nature of the ether chain aids skin absorption; speed is vital.
- Eye Contact: Rinse cautiously with water for 15 minutes.[3][4] Remove contact lenses.[5][6]
[3][4]
- Ingestion: Do NOT induce vomiting (risk of aspiration pneumonia). Contact Poison Control immediately.[5]

References

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